

Cross-Validation of Analytical Methods for Cefotaxime Sodium (C16H19N3O6S3)

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Compound of Interest

Compound Name: C16H19N3O6S3

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A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methods for the quantification and validation of Cefotaxime Sodium (**C16H19N3O6S3**), a third-generation cephalosporin antibiotic. The presented data, compiled from peer-reviewed studies, offers insights into the performance of various High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods. This document is intended to assist researchers, scientists, and drug development professionals in selecting the most appropriate analytical strategy for their specific needs, whether for routine quality control, pharmacokinetic studies, or environmental monitoring.

Comparative Analysis of Analytical Methods

The selection of an optimal analytical method hinges on a variety of factors, including the required sensitivity, selectivity, sample matrix, and the number of analytes to be quantified simultaneously. The following tables summarize the performance characteristics of different validated HPLC and LC-MS/MS methods for the analysis of cephalosporins, including Cefotaxime Sodium.

Table 1: Comparison of HPLC Method Parameters for Cephalosporin Analysis

Parameter	Method 1	Method 2	Method 3
Column	Symmetry C18 (4.6 x 75 mm, 3.5 µm)	Nucleosil C18 (4.6 x 250 mm, 5 µm)[1]	Agilent C8 (250 mm x 4.6 mm, 5.0 µm)[2]
Mobile Phase	Tetrabutylammonium hydroxide buffer (pH 6.8) and Acetonitrile (gradient)	Acetonitrile and 0.04 M phosphate buffer (pH 6) (7:93 v/v)[1]	0.1 M ammonium acetate buffer (pH 5.6) and Acetonitrile (95:5 v/v)[2]
Flow Rate	Not Specified	1.3 mL/min[1]	0.8 mL/min[2]
Detection	Photodiode Array (PDA) at 215 nm and 254 nm	UV at 240 nm[1]	UV at 250 nm[2]
Run Time	50 min	< 6 min[1]	35 min[2]
Analytes	12 Beta-lactams	4 Cephalosporins[1]	8 Cephalosporins[2]

Table 2: Performance Characteristics of Validated HPLC Methods

Parameter	Method 1	Method 2	Method 3
Linearity Range (µg/mL)	Not Specified	5–300 (Cefotaxime)[1]	0.5-50[2]
Correlation Coefficient (r ²)	Not Specified	> 0.999[1]	0.9999[2]
Limit of Quantification (LOQ)	1 µg/mL[3]	Not Specified	0.056 - 0.09 µg/mL[2]
Limit of Detection (LOD)	Not Specified	Not Specified	0.018 - 0.03 µg/mL[2]
Accuracy (% Recovery)	Not Specified	Not Specified	Not Specified
Precision (RSD %)	Not Specified	< 2%[1]	≤ 2%[2]

Table 3: Comparison of LC-MS/MS Method Parameters

Parameter	Method 4
Column	HyPURITY®C18 (50 × 2.1 mm; 3 µm)[4]
Mobile Phase A	2 mM ammonium acetate in water (+ 0.1% formic acid)[4]
Mobile Phase B	2 mM ammonium acetate in methanol (+ 0.1% formic acid)[4]
Flow Rate	500 µl/min[4]
Detection	Triple Quadrupole Mass Spectrometer[4]
Ionization Mode	Electrospray Ionization (ESI), Positive[4]

Table 4: Performance Characteristics of a Validated LC-MS/MS Method

Parameter	Method 4
Linearity Range (ng/mL)	25 - 500[4]
Selectivity	Met pre-specified requirements[4]
Carryover	<20% of LLOQ for analyte, <5% for internal standard[4]
Precision and Accuracy	Met pre-specified requirements[4]

Experimental Protocols

Detailed methodologies are crucial for the replication and cross-validation of analytical methods. Below are summaries of the experimental protocols for the compared methods.

Method 1: RP-HPLC for 12 Beta-Lactam Compounds

- Instrumentation: High-Performance Liquid Chromatograph with a Photodiode Array (PDA) detector.

- Column: Symmetry C18 (4.6 x 75 mm, 3.5 μ m).[3]
- Mobile Phase: A gradient elution using a buffer of tetrabutylammonium hydroxide (pH 6.8) and acetonitrile.[3]
- Detection: Wavelengths set at 215 nm and 254 nm.[3]
- Method Validation: The method was validated according to the International Conference on Harmonization (ICH) guidelines, establishing its specificity.[3]

Method 2: HPLC for Four Cephalosporins

- Instrumentation: Agilent 1260 liquid chromatography system with a UV-vis detector.[1]
- Column: Nucleosil C18 (4.6 x 250 mm, 5 μ m).[1]
- Mobile Phase: An isocratic mobile phase of acetonitrile and 0.04 M phosphate buffer (pH 6) in a 7:93 (v/v) ratio.[1]
- Flow Rate: 1.3 mL/min.[1]
- Detection: UV detection at 240 nm.[1]
- Method Validation: The method was fully validated for accuracy, precision, specificity, and robustness as per ICH guidelines.[1]

Method 3: RP-HPLC for Eight Cephalosporins

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: Agilent C8 reversed-phase column (250 mm x 4.6 mm i.d, 5.0 μ m particle size).[2]
- Mobile Phase: An isocratic system of 0.1 M ammonium acetate buffer (pH 5.6) and Acetonitrile (95:5 v/v).[2]
- Flow Rate: 0.8 mL/min.[2]
- Column Temperature: 30°C.[2]

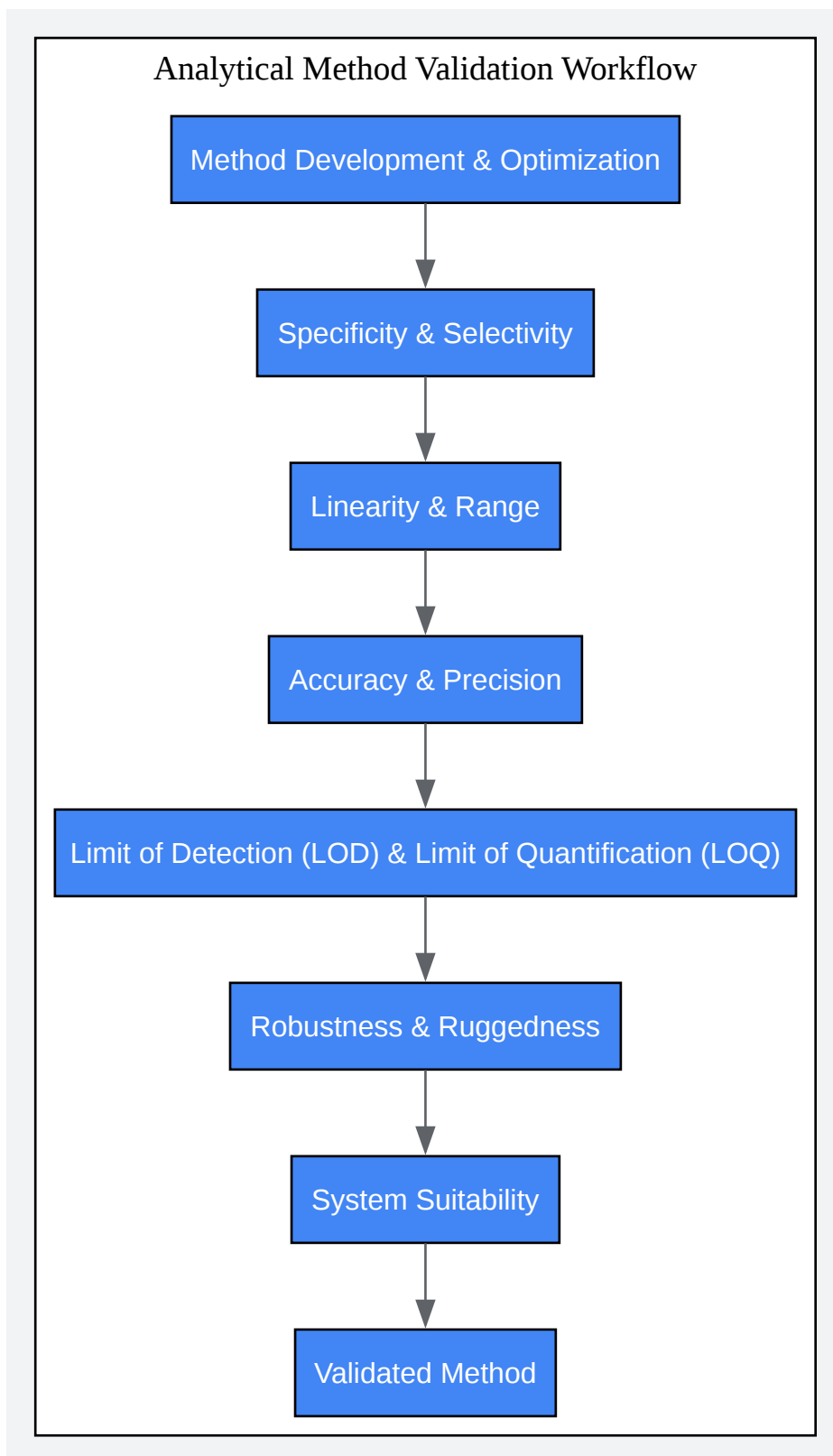
- Detection: UV detection at 250 nm.[\[2\]](#)
- Method Validation: The method was validated according to ICH guidelines.[\[2\]](#)

Method 4: LC-MS/MS for Quantification in Human Plasma

- Instrumentation: High-Performance Liquid Chromatography coupled with a Triple Quadrupole Mass Spectrometer.[\[4\]](#)
- Column: HyPURITY®C18 analytical column (50 × 2.1 mm; 3 µm).[\[4\]](#)
- Mobile Phase: Gradient elution with Mobile Phase A (2 mM ammonium acetate in water + 0.1% formic acid) and Mobile Phase B (2 mM ammonium acetate in methanol + 0.1% formic acid).[\[4\]](#)
- Flow Rate: 500 µl/min.[\[4\]](#)
- Sample Preparation: Protein precipitation using methanol.[\[4\]](#)
- Ionization: Electrospray ionization (ESI) in positive mode.[\[4\]](#)
- Method Validation: The method was validated for selectivity, carryover, precision, and accuracy.[\[4\]](#)

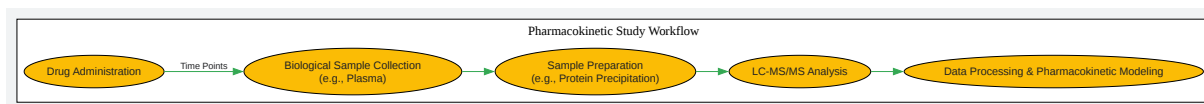
Visualizations

The following diagrams illustrate the typical workflows for analytical method validation and a general representation of a signaling pathway that could be investigated using these analytical methods.



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Caption: A typical workflow for analytical method validation.



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Caption: Workflow for a pharmacokinetic study using LC-MS/MS.

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